

# Experimental procedure for the purification of 1,5-Dinitronaphthalene by recrystallization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,5-Dinitronaphthalene

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An Application Note and Protocol for the Purification of **1,5-Dinitronaphthalene** by Recrystallization

## Introduction

**1,5-Dinitronaphthalene** (1,5-DNN) is a crucial intermediate in the synthesis of various industrial chemicals, including dyes, polymers, and isocyanates. The primary route to its synthesis is the direct nitration of naphthalene, which typically yields a mixture of dinitronaphthalene isomers, predominantly 1,5-DNN and 1,8-dinitronaphthalene (1,8-DNN), along with other minor impurities like mononitronaphthalenes and oxidation products.[1][2][3] For subsequent applications, a high purity of 1,5-DNN is essential.

This application note provides a detailed protocol for the purification of **1,5-dinitronaphthalene** from a crude isomeric mixture using recrystallization. The method leverages the differential solubility of the 1,5- and 1,8-isomers in an organic solvent. Acetone is selected as the recrystallization solvent due to its documented efficacy in selectively dissolving 1,8-DNN and other impurities while leaving the less soluble 1,5-DNN to be isolated as a purified solid.[2][3][4]

## Materials and Methods

### Materials

- Crude **1,5-Dinitronaphthalene** (containing 1,8-DNN and other impurities)
- Acetone (ACS grade or higher)

- Distilled water
- Standard laboratory glassware (Erlenmeyer flasks, beakers, graduated cylinders)
- Heating mantle or hot plate with magnetic stirring capability
- Buchner funnel and flask for vacuum filtration
- Filter paper
- Spatula
- Drying oven or vacuum desiccator
- Melting point apparatus

## Experimental Protocol

This protocol is designed for the purification of a crude mixture of dinitronaphthalene.

- Initial Assessment: Before beginning the purification, it is advisable to determine the melting point range of the crude material. The significant depression and broad range of the melting point compared to the literature value for pure 1,5-DNN can give a qualitative indication of the level of impurities.
- Dissolution:
  - Place the crude **1,5-dinitronaphthalene** solid into an Erlenmeyer flask.
  - For every 1 gram of crude material, add approximately 4-6 mL of acetone.[\[2\]](#)[\[3\]](#) This ratio may be adjusted based on the impurity level.
  - Add a magnetic stir bar to the flask.
  - Gently heat the mixture to 45-55°C while stirring.[\[2\]](#) The goal is to dissolve the more soluble 1,8-dinitronaphthalene and other impurities, while the **1,5-dinitronaphthalene** remains largely as a suspended solid. A full dissolution is not intended; this process is more accurately described as a solvent wash or extraction at elevated temperature.

- Hot Filtration (Optional):
  - If significant insoluble impurities other than the product are present, a hot filtration step can be performed. This is generally not necessary if the primary impurity is the soluble 1,8-isomer.
- Cooling and Crystallization:
  - After stirring at the elevated temperature for 15-30 minutes, cool the suspension to 15-20°C.<sup>[2]</sup> This reduces the solubility of 1,5-DNN in the acetone, minimizing product loss.
- Isolation of Crystals:
  - Set up a Buchner funnel with an appropriate size of filter paper for vacuum filtration.
  - Wet the filter paper with a small amount of cold acetone to ensure a good seal.
  - Filter the cooled suspension under vacuum to collect the solid **1,5-dinitronaphthalene**. The filtrate will contain the dissolved 1,8-DNN and other soluble impurities.
  - Wash the collected solid precipitate on the filter with a small volume of cold acetone to remove any residual mother liquor.
- Final Washing and Drying:
  - Wash the purified crystals with distilled water to remove the residual acetone.
  - Dry the purified **1,5-dinitronaphthalene** solid. This can be done in a drying oven at a temperature between 100-110°C or in a vacuum desiccator at room temperature until a constant weight is achieved.<sup>[2]</sup>
- Purity Assessment:
  - Measure the melting point of the dried, purified crystals. A sharp melting point close to the literature value indicates high purity.
  - Calculate the recovery yield of the purified product.

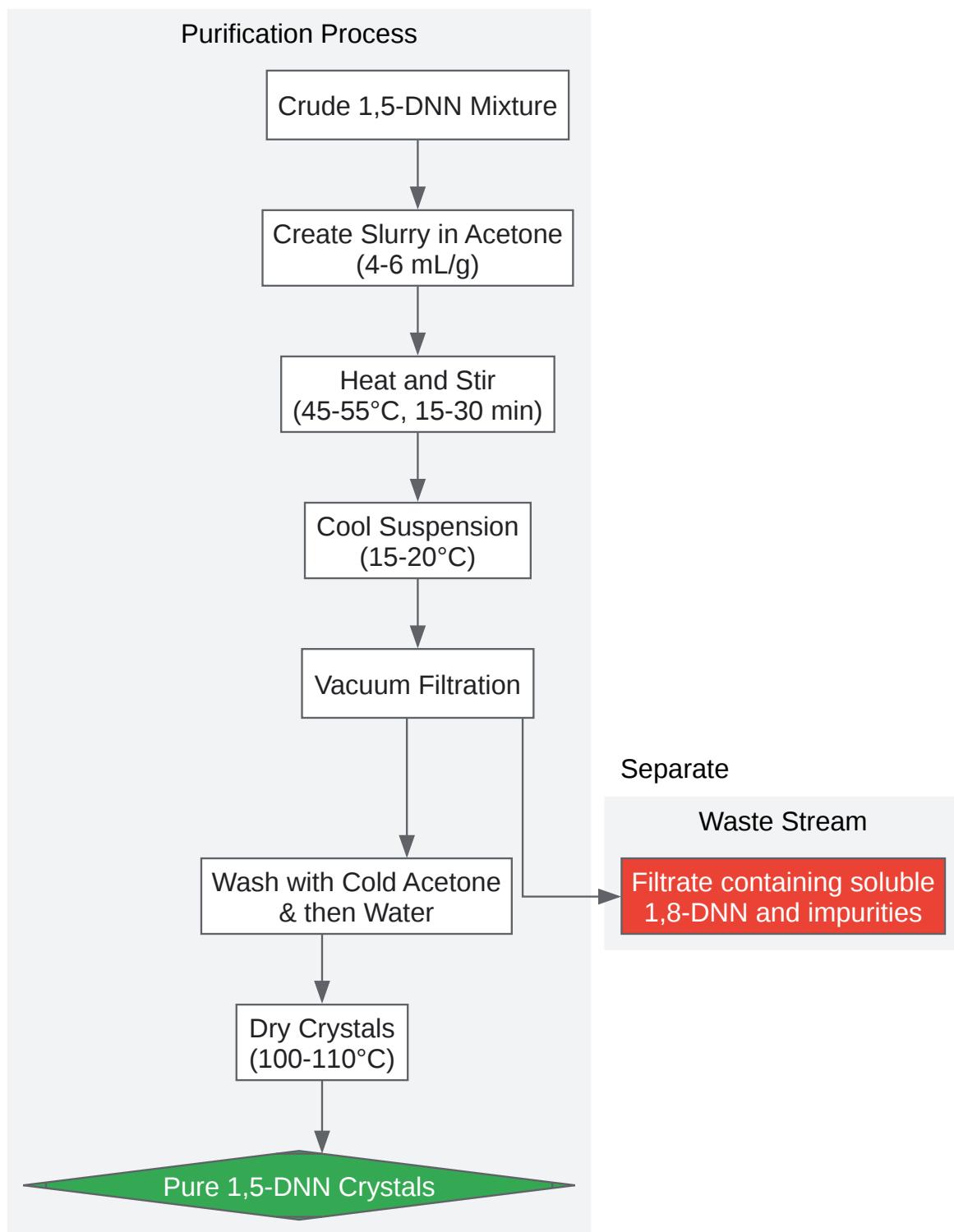
## Data Presentation

The following table summarizes key quantitative data relevant to the purification process.

Parameter	Value	Reference(s)
Chemical Formula	<chem>C10H6N2O4</chem>	[5]
Molecular Weight	218.17 g/mol	[6]
Melting Point (Pure)	214-217 °C	[4][7]
Appearance	Yellow crystalline solid	[5]
Solubility Data		
Water	Very poorly soluble; 60 ppm at 12°C.[5][7]	[5][7]
Acetone	Soluble. Used as a solvent to extract the more soluble 1,8-DNN isomer, leaving the less soluble 1,5-DNN.[2][3][5]	[2][3][5]
Other Organic Solvents	Solubilities generally follow the order: trichloromethane > toluene > ethyl acetate ≈ acetone > ethylbenzene > acetonitrile > 1-propanol > ethanol.[8]	[8]

## Experimental Workflow Visualization

The following diagram illustrates the key stages of the purification procedure.



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Caption: Workflow for the purification of **1,5-dinitronaphthalene**.

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- To cite this document: BenchChem. [Experimental procedure for the purification of 1,5-Dinitronaphthalene by recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b040199#experimental-procedure-for-the-purification-of-1-5-dinitronaphthalene-by-recrystallization>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)